

Application Notes and Protocols for the Characterization of Oleyl Phosphate

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Compound of Interest

Compound Name: Oleyl Phosphate

Cat. No.: B1583733

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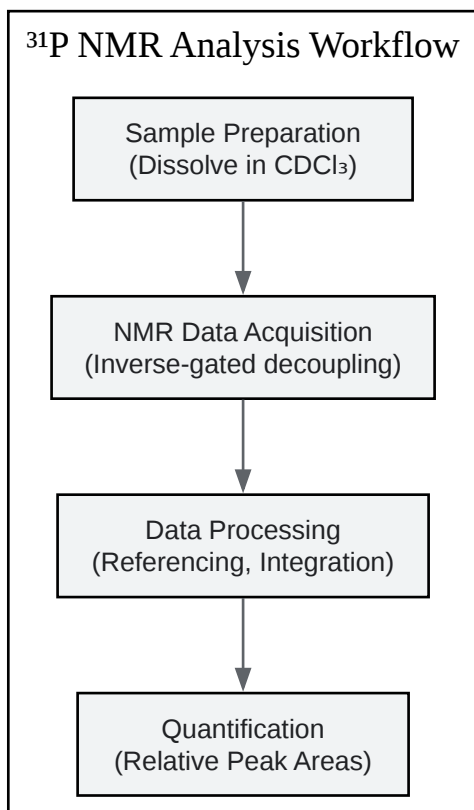
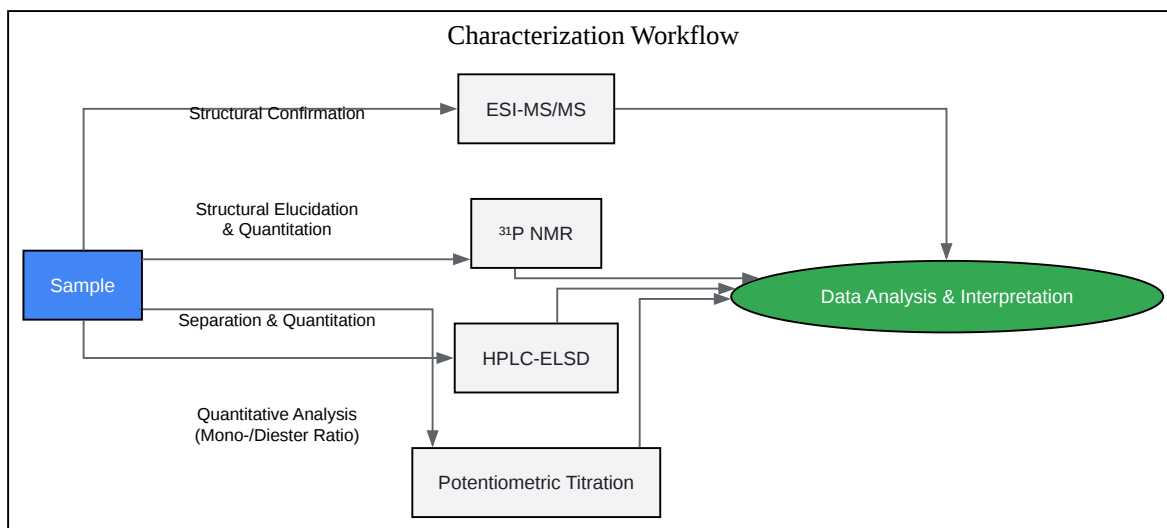
Introduction

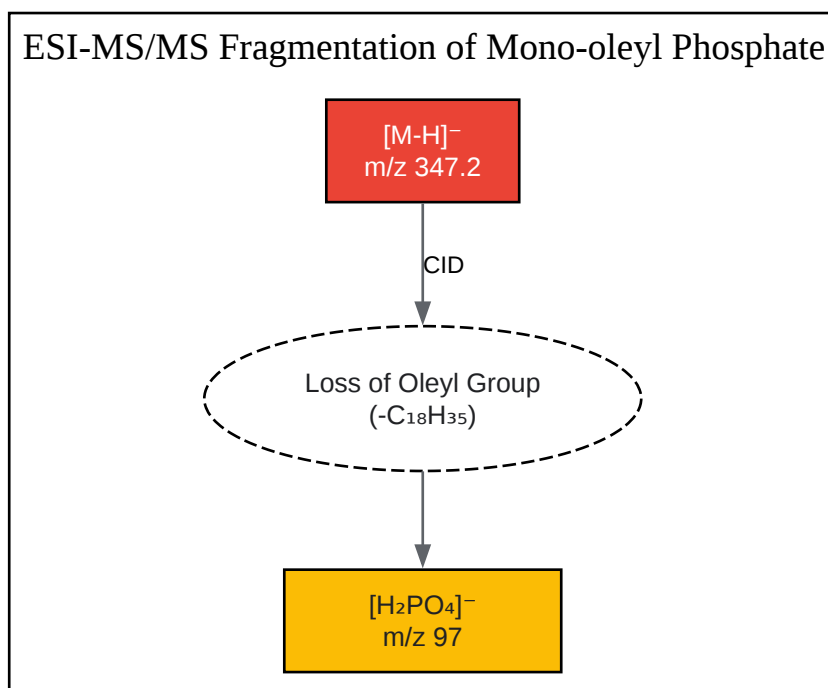
Oleyl phosphate is a complex mixture of mono- and diesters of oleyl alcohol and phosphoric acid. It is utilized in various industries, including cosmetics and pharmaceuticals, as an emulsifier, surfactant, and wetting agent. The ratio of monoester to diester, along with the presence of impurities such as free phosphoric acid and unreacted oleyl alcohol, significantly influences its functional properties. Therefore, accurate and detailed characterization is crucial for quality control and formulation development.

These application notes provide detailed protocols for the comprehensive analysis of **oleyl phosphate** using a suite of analytical techniques: potentiometric titration, High-Performance Liquid Chromatography with Evaporative Light Scattering Detection (HPLC-ELSD), ^{31}P Nuclear Magnetic Resonance (^{31}P NMR) spectroscopy, and Electrospray Ionization Tandem Mass Spectrometry (ESI-MS/MS).

Analytical Workflow Overview

A logical workflow for the characterization of **oleyl phosphate** involves a combination of quantitative and qualitative techniques to determine the composition and confirm the structure of its components.





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